

Isoledene chemical structure and properties

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Compound of Interest

Compound Name: *Isoledene*

Cat. No.: *B1206527*

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Technical Monograph: Isoledene

Chemical Structure, Biosynthetic Origins, and Pharmacological Applications

Part 1: Executive Summary

Isoledene (CAS: 95910-36-4) is a tricyclic sesquiterpene of the cyclopropa[e]azulene class, distinguished by its fused dimethylcyclopropane ring system. Structurally related to aromadendrene and ledene, it serves as a critical biomarker in the essential oils of *Mesua ferrea*, *Urtica dioica* (Stinging Nettle), and *Pinus* species.

While historically viewed primarily as an analytical standard in fragrance chemistry, recent investigation into its antimicrobial and insect-repellent properties has elevated its status in drug discovery and agrochemical development. This guide synthesizes the physicochemical identity, biosynthetic pathways, and isolation protocols of **isoledene**, providing a foundational resource for researchers in natural product chemistry and bioactive compound development.

Part 2: Chemical Identity & Structural Analysis

Isoledene represents a compact, lipophilic scaffold characterized by high stereochemical complexity. Its core feature is the gem-dimethylcyclopropane ring fused to a hydroazulene skeleton, a structural motif that imparts significant ring strain and unique reactivity.

2.1 Physicochemical Profile

Property	Value	Technical Note
IUPAC Name	(1aR,4R,7R,7bS)-1,1,4,7-tetramethyl-1a,2,3,4,5,6,7,7b-octahydro-1H-cyclopropa[e]azulene	Stereochemistry is critical for biological activity.
Molecular Formula	C ₁₅ H ₂₄	Sesquiterpene hydrocarbon.
Molecular Weight	204.35 g/mol	Ideal range for blood-brain barrier (BBB) penetration and volatility.
Boiling Point	261–262 °C (at 760 mmHg)	High boiling point requires vacuum distillation for purification.
Density	0.902 – 0.932 g/mL (20 °C)	Less dense than water; partitions into organic phase.
Solubility	Insoluble in water; Soluble in EtOH, Hexane, oils	Lipophilic nature dictates formulation in emulsions or lipid carriers.
Kovats Index (RI)	1373 – 1377 (on DB-5/SE-30)	Diagnostic retention time for GC-MS identification.

2.2 Structural Diagnostics (NMR & MS)

- **Mass Spectrometry (EI, 70eV):** The fragmentation pattern typically shows a molecular ion at m/z 204. Key fragment ions include m/z 189 (loss of methyl), 161 (loss of isopropyl/propyl), and characteristic lower mass hydrocarbon fragments (m/z 105, 91).
- **¹H-NMR Signatures:** The most diagnostic feature is the cyclopropane ring protons. Due to the ring current anisotropy and strain, these protons often appear upfield (shielded region, 0.2–0.6 ppm). The gem-dimethyl groups on the cyclopropane ring appear as distinct singlets.

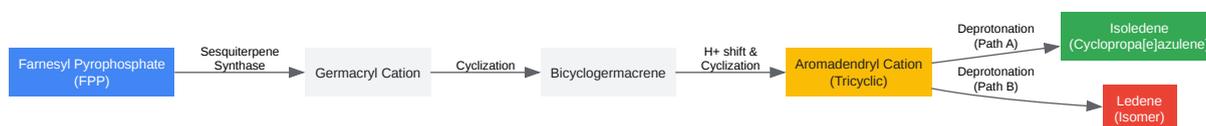
Part 3: Biosynthetic Origins

Isolatedene is synthesized via the Mevalonate (MVA) or MEP pathways, originating from the universal sesquiterpene precursor Farnesyl Pyrophosphate (FPP). The transformation involves a complex cyclization cascade mediated by sesquiterpene synthases.

3.1 Mechanistic Pathway

- Ionization: FPP loses the diphosphate group to form the farnesyl cation.
- Cyclization: The cation cyclizes to form the Germacryl cation and subsequently the Humulyl cation.
- Skeletal Rearrangement: A second cyclization generates the Aromadendrane skeleton (containing the dimethylcyclopropane ring).
- Deprotonation: Specific enzymatic deprotonation of the aromadendryl cation yields **Isolatedene**, distinguishing it from its isomers like Ledene or Alloaromadendrene.

3.2 Biosynthesis Diagram



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Figure 1: Proposed biosynthetic pathway from FPP to **Isolatedene** via the aromadendryl cation intermediate.

Part 4: Pharmacological & Biological Potential[1][2]

4.1 Antimicrobial Activity

Research indicates **isolatedene** contributes to the bioactivity of essential oils from *Mesua ferrea* and *Pinus*.

- Mechanism: As a lipophilic hydrocarbon, **isolatedene** likely disrupts bacterial cell membranes, increasing permeability and causing leakage of intracellular content.

- Target Pathogens: Demonstrated efficacy (as part of oil matrices) against Gram-positive bacteria (*S. aureus*) and certain fungal strains.

4.2 Insect Repellency

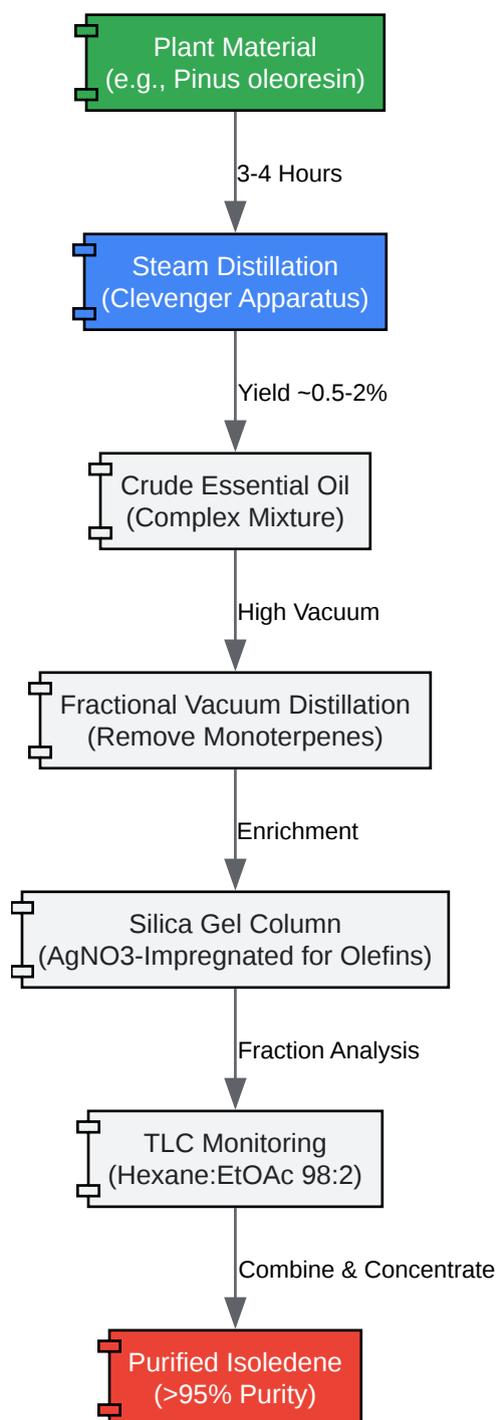
Isolatedene is a component of oils known for significant insect-repellent properties (e.g., *Urtica dioica*).

- Activity Profile: Acts as a spatial repellent or contact irritant.^[1]
- Application: Potential use in "green" agrochemicals or botanical repellents, offering an alternative to DEET with a potentially better safety profile for non-target organisms.

Part 5: Isolation & Analytical Protocols

To obtain high-purity **isolatedene** for research, a rigorous isolation workflow is required. The following protocol is designed for extraction from *Mesua ferrea* or *Pinus oleoresins*.

5.1 Extraction & Purification Workflow



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Figure 2: Step-by-step isolation protocol for obtaining analytical grade **Isoledene**.

5.2 Detailed Protocol Steps

- Steam Distillation: Subject dried plant material to hydrodistillation for 4 hours using a Clevenger-type apparatus. Dry the collected oil over anhydrous .
- Fractional Distillation: Remove highly volatile monoterpenes () by vacuum distillation (<10 mmHg) at 40–60°C. **Isoledene** () will remain in the residue.
- Silver Nitrate Chromatography: Due to the difficulty in separating sesquiterpene isomers, use AgNO₃-impregnated silica gel (10-20% w/w). The silver ions interact reversibly with the double bonds (-complexation), improving separation based on olefin geometry.
 - Mobile Phase: Gradient of n-Hexane
2% Ethyl Acetate in Hexane.
 - Monitoring: Analyze fractions via GC-FID or TLC (visualize with Vanillin-H₂SO₄ reagent; terpenes turn violet/blue).

Part 6: References

- National Institute of Standards and Technology (NIST). **Isoledene** Mass Spectrum and Retention Indices. NIST Chemistry WebBook. [Link](#)
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Sources

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- [2. Isoledene | C15H24 | CID 530426 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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